

# SC-51089 Free Base: Technical Support Center

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## Compound of Interest

Compound Name: SC 51089 free base

Cat. No.: B1205674

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the off-target effects of SC-51089 free base. The information is intended for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What is the primary target of SC-51089?

SC-51089 is a selective antagonist of the Prostaglandin E2 (PGE2) receptor subtype EP1.<sup>[1][2][3][4][5][6]</sup>

Q2: What are the known off-target effects of SC-51089?

SC-51089 exhibits measurable affinity for other prostanoid receptors, which can be considered off-target effects. The primary off-targets identified are the Thromboxane A2 (TP) receptor, and to a lesser extent, the Prostaglandin E2 receptor subtypes EP3 and the Prostaglandin F receptor (FP).<sup>[1][3][5][6]</sup> Its affinity for EP2, EP4, and DP receptors is significantly lower.<sup>[3]</sup>

Q3: How significant are the off-target interactions of SC-51089?

The significance of off-target interactions depends on the experimental concentration of SC-51089 being used. At concentrations well above the  $K_i$  for its primary target (EP1), the

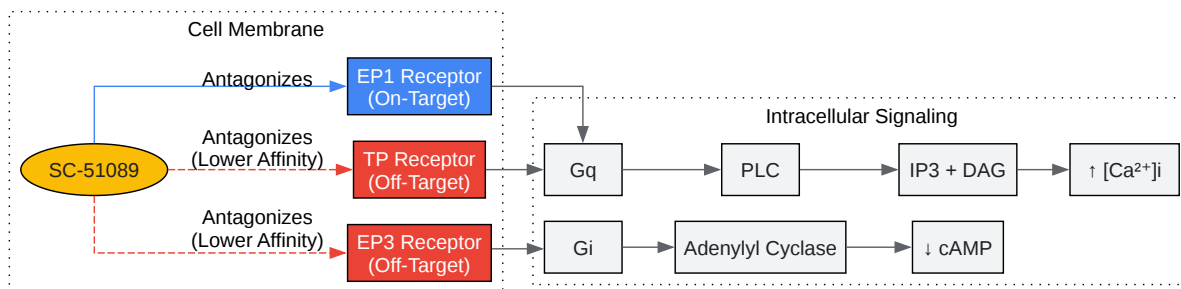
likelihood of engaging off-target receptors increases. The table below summarizes the binding affinities ( $K_i$ ) for the primary target and known off-targets. A lower  $K_i$  value indicates a higher binding affinity.

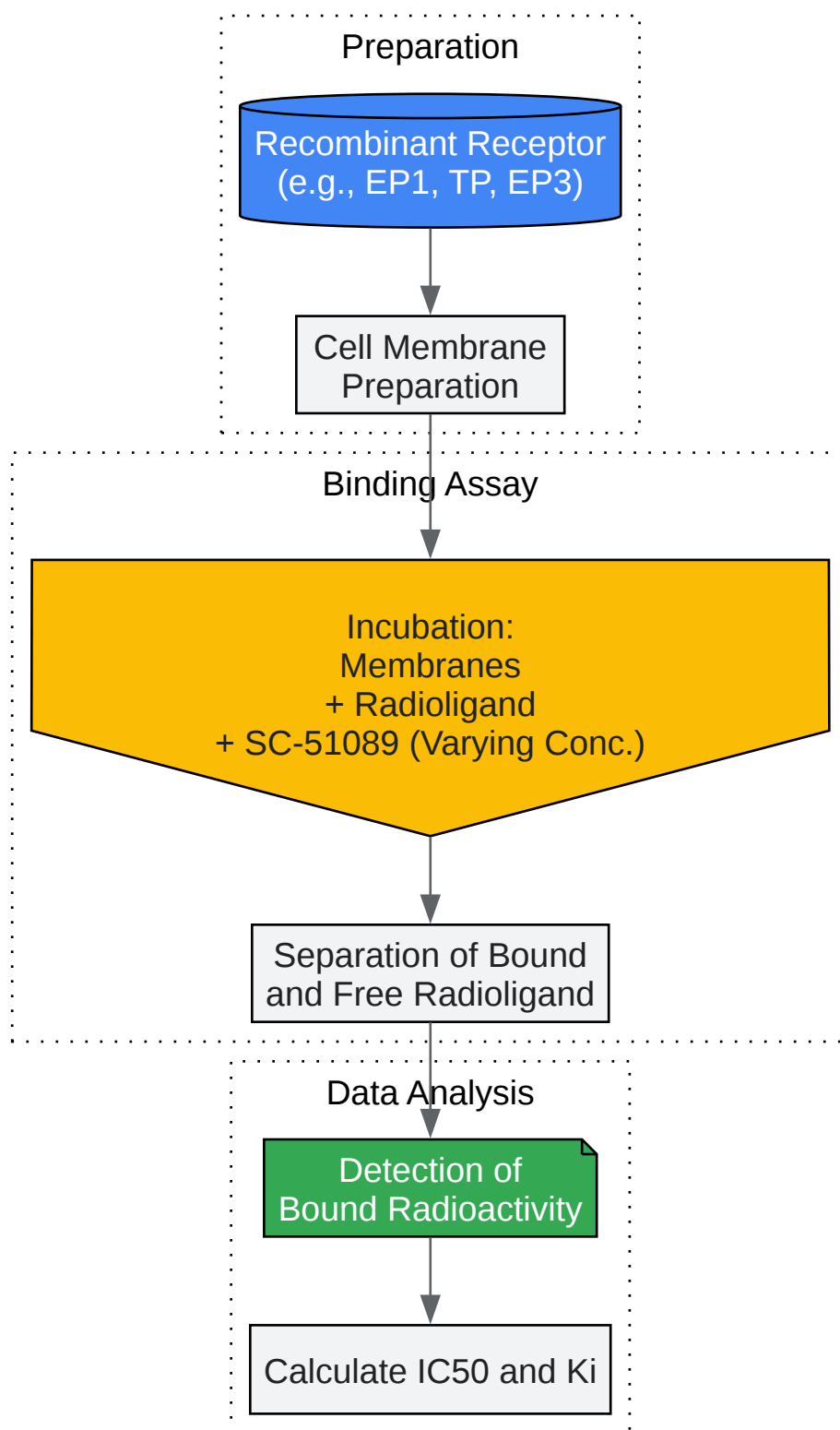
## Quantitative Data Summary: SC-51089 Binding Affinities

| Target Receptor  | $K_i$ ( $\mu\text{M}$ ) | Selectivity vs. EP1 | Reference |
|------------------|-------------------------|---------------------|-----------|
| EP1 (On-Target)  | 1.3                     | -                   | [1][5][6] |
| TP (Off-Target)  | 11.2                    | 8.6-fold            | [1][5][6] |
| EP3 (Off-Target) | 17.5                    | 13.5-fold           | [1][5][6] |
| FP (Off-Target)  | 61.1                    | 47-fold             | [1][5][6] |
| EP2 (Off-Target) | >100                    | >77-fold            | [3]       |
| EP4 (Off-Target) | >100                    | >77-fold            | [3]       |
| DP (Off-Target)  | >100                    | >77-fold            | [3]       |

Q4: What signaling pathways are involved with the on-target and potential off-target receptors?

The primary target, EP1, is a G-protein coupled receptor (GPCR) that signals through the Gq pathway, leading to an increase in intracellular calcium.[7] Potential off-target receptors like EP3 can be coupled to Gi (inhibiting adenylyl cyclase), while TP receptors also couple to Gq. Understanding these pathways is crucial for interpreting experimental results.





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